

# 4-Chloroquinolin-3-ol proper disposal procedures

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## Compound of Interest

Compound Name: 4-Chloroquinolin-3-ol

CAS No.: 32435-60-2

Cat. No.: B1606582

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## Executive Summary & Chemical Identification

Objective: This guide defines the critical safety and disposal protocols for **4-Chloroquinolin-3-ol** (CAS: 32435-60-2).[1] As a halogenated nitrogen-containing heterocycle, this compound requires strict segregation from general organic waste streams to prevent the formation of dioxins during incineration and to comply with EPA/RCRA standards for halogenated organic waste.[1]

### Chemical Profile:

Parameter	Specification
Chemical Name	4-Chloroquinolin-3-ol
CAS Number	32435-60-2
Molecular Formula	C <sub>9</sub> H <sub>6</sub> ClNO
Molecular Weight	179.60 g/mol
Physical State	Solid (typically off-white to yellow powder)
Solubility	Soluble in DMSO, Methanol; Insoluble in Water
Primary Hazard	Toxic if swallowed (Acute Tox. 4), Skin/Eye Irritant, Aquatic Toxicity

## Hazard Assessment & Segregation Strategy

Effective disposal begins with accurate hazard characterization.<sup>[1]</sup> **4-Chloroquinolin-3-ol** poses dual risks: biological toxicity (quinoline scaffold) and combustion by-product toxicity (chlorine content).<sup>[1]</sup>

### Critical Segregation Rules

- Halogenated Waste Stream: You MUST segregate this chemical into "Halogenated Organic" waste containers.<sup>[1]</sup>
  - Reasoning: Incineration of chlorinated compounds requires specific high-temperature scrubbers to capture hydrogen chloride (HCl) gas and prevent the formation of polychlorinated dibenzodioxins (dioxins).<sup>[1]</sup> Mixing this with non-halogenated solvents (e.g., acetone, ethanol) complicates the fuel blending process at disposal facilities, often incurring higher disposal fees or regulatory non-compliance.<sup>[1]</sup>
- Incompatibility:
  - Strong Oxidizers: Avoid contact with nitric acid or permanganates; risk of violent reaction and NO<sub>x</sub> fume release.<sup>[1]</sup>
  - Strong Bases: May facilitate deprotonation of the hydroxyl group, altering solubility and reactivity.<sup>[1]</sup>

## Disposal Procedures: Step-by-Step Protocols

### Protocol A: Solid Waste Disposal (Pure Substance)

Use this workflow for expired stocks, contaminated weighing boats, or solid spill cleanup materials.

- Personal Protective Equipment (PPE):
  - Nitrile gloves (double gloving recommended).<sup>[1]</sup>
  - Safety goggles.<sup>[1]</sup>
  - Lab coat.<sup>[1]</sup>

- particulate respirator (N95/P100) if handling fine powder outside a fume hood.[1]
- Container Selection:
  - Use a wide-mouth High-Density Polyethylene (HDPE) jar.[1]
  - Label clearly: "HAZARDOUS WASTE - SOLID - HALOGENATED ORGANIC."
- Transfer:
  - Transfer the solid material directly into the waste container.[1]
  - Do not dissolve the solid in solvent solely for disposal purposes; this increases waste volume unnecessarily.[1]
- Decontamination of Tools:
  - Wipe spatulas/scoops with a methanol-dampened Kimwipe.[1]
  - Dispose of the Kimwipe in the Solid Halogenated waste container, not regular trash.[1]

## Protocol B: Liquid Waste Disposal (Reaction Mixtures/Mother Liquors)

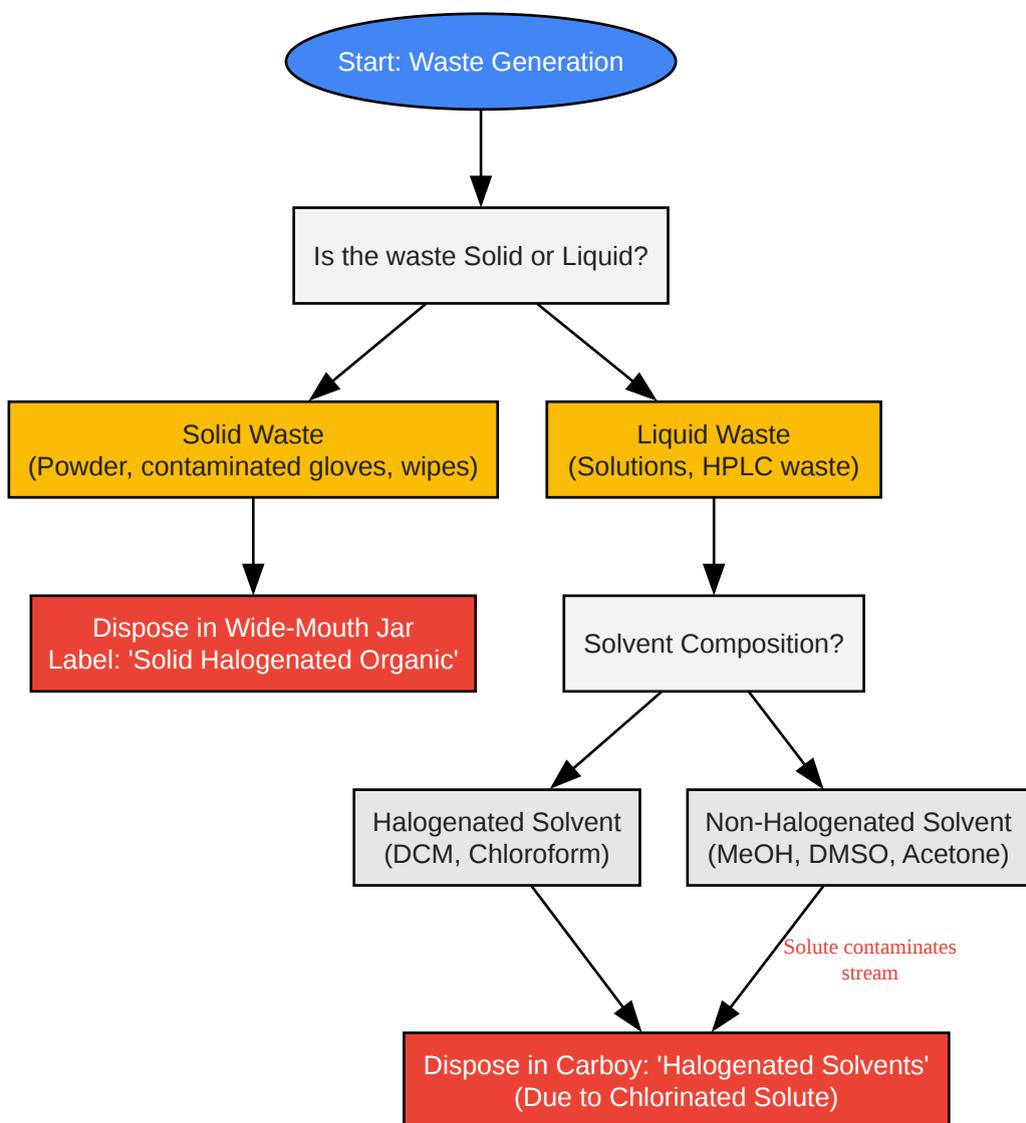
Use this workflow for HPLC effluent, reaction mixtures, or dissolved stocks.

- Classification:
  - If the solvent system contains >2% Halogens (e.g., DCM, Chloroform), use the Halogenated Solvent carboy.[1]
  - If the solvent is Non-Halogenated (e.g., Methanol, DMSO) but contains dissolved **4-Chloroquinolin-3-ol**, you must still classify it as Halogenated Waste due to the solute.[1]
- pH Check:
  - Ensure the solution pH is between 5 and 9.[1] If highly acidic or basic, neutralize carefully before adding to the bulk waste carboy to prevent exothermic reactions inside the drum.[1]

- Transfer:
  - Pour into the designated "Halogenated Organic Solvents" carboy (typically yellow-tagged).  
[1]
  - Crucial: Record the approximate concentration of **4-Chloroquinolin-3-ol** on the waste tag.  
[1]

## Decision Logic & Workflow Visualization

The following diagram illustrates the decision matrix for segregating **4-Chloroquinolin-3-ol** waste.



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Figure 1: Decision tree for segregating **4-Chloroquinolin-3-ol** waste streams. Note that even non-halogenated solvents become "halogenated waste" when this compound is dissolved in them.[1]

## Emergency Procedures (Spill Response)

In the event of a spill outside of containment:

- Evacuate & Ventilate: If the spill is significant (>5g or dust cloud formation), evacuate the immediate area and allow aerosols to settle.[1]
- PPE Upgrade: Wear a half-mask respirator with organic vapor/acid gas cartridges and P100 filters if dust is present.[1]
- Containment:
  - Solids: Cover with a damp paper towel to prevent dust dispersion.[1] Sweep carefully into a dustpan.[1]
  - Liquids: Absorb with vermiculite or specific organic spill pads.[1]
- Decontamination: Scrub the surface with a soap/water solution, followed by a methanol wipe. [1]
- Disposal: All cleanup materials (pads, gloves, debris) must go into the Solid Halogenated Waste container.[1]

## Regulatory Compliance & Waste Codes

While **4-Chloroquinolin-3-ol** is not explicitly listed on the EPA's "P" or "U" lists (commercial chemical products), it falls under the characteristic of toxicity and the broad category of halogenated organics.[1]

Regulatory Body	Classification	Waste Code (Typical)
EPA (RCRA)	Halogenated Organic	D001 (if in ignitable solvent) Not Listed (Solid - treat as chemically hazardous)
DOT (Transport)	Toxic Solid, Organic, N.O.S.	UN 2811 (Verify based on specific formulation)
EU Waste Code	Halogenated organic solvents	07 01 03* (organic halogenated solvents)

Note: Always consult your institution's Environmental Health & Safety (EHS) officer for site-specific waste tags.<sup>[1]</sup>

## References

- PubChem. (2024).<sup>[1]</sup><sup>[2]</sup><sup>[3]</sup> Compound Summary: 4-Chloroquinoline (Analogous Hazard Data).<sup>[1]</sup> National Library of Medicine.<sup>[1]</sup> Retrieved from [\[Link\]](#)<sup>[1]</sup>
- US EPA. (2024). Hazardous Waste Management: Solvents in the Workplace.<sup>[1]</sup> Retrieved from [\[Link\]](#)<sup>[1]</sup>
- Temple University EHRS. (2024).<sup>[1]</sup> Halogenated Solvents in Laboratories - Disposal Guidelines.<sup>[1]</sup> Retrieved from [\[Link\]](#)<sup>[1]</sup>

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## Sources

- 1. 4-Chloroquinoline | C<sub>9</sub>H<sub>6</sub>ClN | CID 69140 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 2. 7-Chloro-4-hydroxyquinoline | C<sub>9</sub>H<sub>6</sub>ClNO | CID 66593 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)

- [3. 4-Chloro-3-nitroquinoline | C9H5ClN2O2 | CID 11275808 - PubChem](#)  
[pubchem.ncbi.nlm.nih.gov]
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